

An In-depth Technical Guide to Calcium 2-Ethylhexanoate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Calcium 2-ethylhexanoate

Cat. No.: B092422

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium 2-ethylhexanoate (CAS Number: 136-51-6) is a calcium salt of 2-ethylhexanoic acid. [1] It is an organometallic compound with a broad range of applications in various industrial and research settings. [2][3] This technical guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and its significant role as a catalyst in polymerization reactions, particularly for the synthesis of biodegradable polymers relevant to the biomedical and pharmaceutical fields.

Chemical and Physical Properties

Calcium 2-ethylhexanoate is typically a white to off-white powder or a viscous liquid. [3][4][5] It is characterized by its solubility in organic solvents and insolubility in water. [1][6][7] This property is crucial for its application in non-aqueous systems.

General Properties

A summary of the key physical and chemical properties of **calcium 2-ethylhexanoate** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Calcium 2-ethylhexanoate**

Property	Value	Reference
CAS Number	136-51-6	[1][8]
Molecular Formula	C ₁₆ H ₃₀ CaO ₄	[9]
Molecular Weight	326.49 g/mol	[8]
Appearance	White to off-white powder or viscous liquid	[3][4][5]
Solubility in Water	Insoluble	[6][7]
Solubility in Organic Solvents	Soluble in xylene and other organic solvents	[2]
Boiling Point	228 °C at 760 mmHg	[10]
Flash Point	116.6 °C	[10]
Density	1.07 g/cm ³ at 20 °C	[10]

Spectral Data

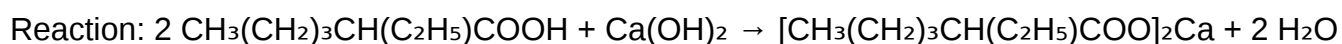
Spectral data is essential for the identification and characterization of **calcium 2-ethylhexanoate**. While comprehensive spectral data would require direct experimental analysis, typical spectral characteristics can be summarized. This information is critical for researchers to confirm the identity and purity of the compound.

Synthesis of Calcium 2-Ethylhexanoate

There are several established methods for the synthesis of **calcium 2-ethylhexanoate**. The choice of method often depends on the desired purity, scale, and available starting materials.

Synthesis from Calcium Hydroxide

A common and industrially relevant method involves the neutralization reaction between calcium hydroxide and 2-ethylhexanoic acid.[1] This acid-base reaction is exothermic and yields **calcium 2-ethylhexanoate** and water.



This protocol is adapted from a patented industrial process.

Materials:

- 2-ethylhexanoic acid (362 g, 2.5 mols)
- Calcium hydroxide (92.5 g, 1.25 mols)
- Mineral spirits (450 g)
- Tripropylene glycol (grams not specified in source)

Procedure:

- Prepare a slurry of calcium hydroxide in mineral spirits and tripropylene glycol in a suitable reaction vessel equipped with an agitator.
- Slowly add the 2-ethylhexanoic acid to the agitated slurry.
- After the complete addition of the acid, heat the mixture to 250°F (121°C).
- Maintain this temperature for 30 minutes to facilitate the removal of the water formed during the reaction.
- Filter the hot reaction mixture to remove any unreacted solids.
- Add additional mineral spirits to the filtrate to achieve the desired concentration. The resulting product is a pale, straw-colored solution of **calcium 2-ethylhexanoate**.

Other Synthetic Routes

- **Reaction with Metallic Calcium:** This method involves the direct reaction of metallic calcium with 2-ethylhexanoic acid. The reaction produces **calcium 2-ethylhexanoate** and hydrogen gas. It is typically carried out in a suitable solvent to control the reaction rate.^[1]
- **Double Decomposition Reaction:** This indirect method involves a metathesis reaction between a soluble calcium salt (e.g., calcium chloride) and a salt of 2-ethylhexanoic acid

(e.g., sodium 2-ethylhexanoate). The insolubility of **calcium 2-ethylhexanoate** in the reaction medium drives the reaction to completion through precipitation.

Applications in Polymer Synthesis

A significant application of **calcium 2-ethylhexanoate** is its use as a catalyst in polymerization reactions, particularly in the ring-opening polymerization (ROP) of lactones to produce biodegradable polyesters like polylactide (PLA).^[1] These polymers have extensive applications in the biomedical field, including in drug delivery systems, surgical sutures, and tissue engineering scaffolds.^{[11][12]}

Ring-Opening Polymerization of L-Lactide

Calcium 2-ethylhexanoate is a moderately active catalyst for the ROP of L-lactide. While not as active as some tin-based catalysts, its biocompatibility makes it an attractive alternative for the synthesis of medical-grade polymers.

The following is a general protocol for the bulk polymerization of L-lactide using **calcium 2-ethylhexanoate** as a catalyst.

Materials:

- L-Lactide
- **Calcium 2-ethylhexanoate** solution (e.g., 0.12 M in dichloromethane)
- Argon or Nitrogen gas (for inert atmosphere)

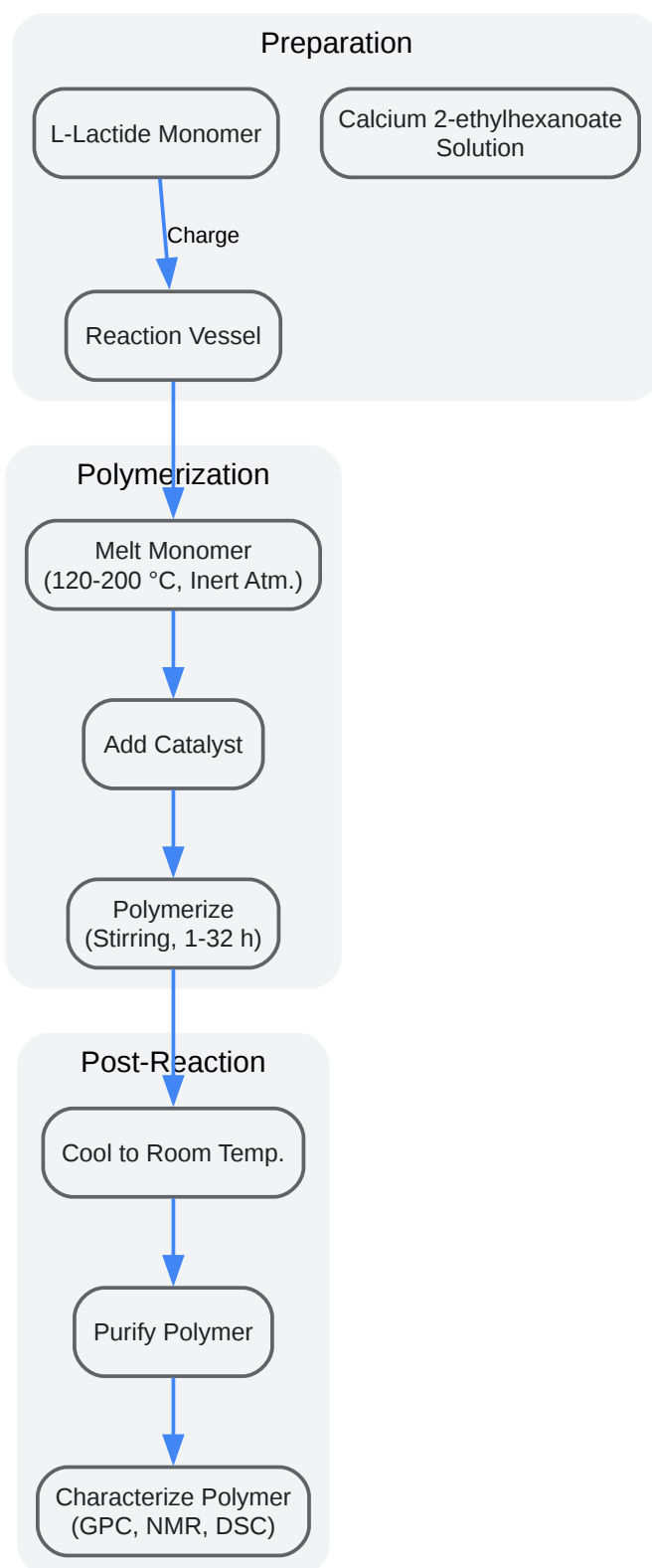
Procedure:

- Place L-lactide (e.g., 8.64 g, 0.06 mol) in a reaction vessel equipped with a magnetic stirrer.
- Heat the vessel to melt the L-lactide under an inert atmosphere (e.g., 120-200 °C).
- Once the monomer is molten and thermally equilibrated, add the desired amount of the **calcium 2-ethylhexanoate** catalyst solution (e.g., to achieve a specific catalyst-to-monomer ratio, such as 0.05 mol%).

- Maintain the reaction at the desired temperature with continuous stirring for a specified duration (e.g., 1-32 hours).
- After the reaction is complete, cool the product to room temperature under an inert atmosphere.
- The resulting polylactide can then be purified and characterized.

Experimental Workflow for Polymerization

The following diagram illustrates the key steps in the experimental workflow for the ring-opening polymerization of L-lactide catalyzed by **calcium 2-ethylhexanoate**.



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